

Spectroscopic Data of 1-(4-Bromo-3-chlorophenyl)piperazine: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Bromo-3-chlorophenyl)piperazine

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This comprehensive technical guide provides an in-depth analysis of the spectroscopic data for **1-(4-Bromo-3-chlorophenyl)piperazine**, a substituted phenylpiperazine of interest to researchers in drug discovery and development. Due to the limited availability of experimental spectra for this specific compound in public databases, this guide leverages high-quality predicted data, rigorously interpreted and contextualized with experimental data from structurally analogous compounds. This approach, rooted in established spectroscopic principles, offers a robust framework for the characterization of this and similar molecules.

Molecular Structure and Spectroscopic Overview

1-(4-Bromo-3-chlorophenyl)piperazine possesses a unique substitution pattern on the phenyl ring, which significantly influences its electronic environment and, consequently, its spectroscopic signatures. The bromine and chlorine atoms, with their distinct electronegativity and resonance effects, create a complex pattern of signals in Nuclear Magnetic Resonance (NMR) spectroscopy, characteristic absorption bands in Infrared (IR) spectroscopy, and predictable fragmentation patterns in Mass Spectrometry (MS). Understanding these spectroscopic features is paramount for confirming the identity, purity, and structure of the compound in a research or quality control setting.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual protons (^1H NMR) and carbon atoms (^{13}C NMR).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

^1H NMR Spectroscopy

The ^1H NMR spectrum of **1-(4-Bromo-3-chlorophenyl)piperazine** is predicted to exhibit distinct signals for the aromatic and piperazine protons. The chemical shifts are influenced by the electron-withdrawing effects of the halogen substituents and the nitrogen atoms of the piperazine ring.

Table 1: Predicted ^1H NMR Data for **1-(4-Bromo-3-chlorophenyl)piperazine** and Experimental Data for Analogous Compounds

Compound	Aromatic Protons (ppm)	Piperazine Protons (Ar-N-CH ₂) (ppm)	Piperazine Protons (HN-CH ₂) (ppm)	NH Proton (ppm)
1-(4-Bromo-3-chlorophenyl)piperazine (Predicted)	~7.5 (d), ~7.2 (d), ~6.9 (dd)	~3.2 (t)	~3.0 (t)	~1.9 (s, broad)
1-(4-bromophenyl)piperazine (Experimental)	6.95 (d), 7.29 (d) [6]	3.16 (m) [6]	2.96 (m) [6]	-
1-(3-chlorophenyl)piperazine (Experimental)	6.83-7.29 (m) [7]	3.16 (m) [7]	2.92 (m) [7]	1.88 (s) [7]

Interpretation:

- **Aromatic Region:** The aromatic protons of the target molecule are expected to appear as a set of three distinct signals due to the trisubstituted phenyl ring. The proton ortho to the bromine and meta to the chlorine will likely be the most downfield, appearing as a doublet. The proton ortho to the chlorine and meta to the bromine will also be a doublet, shifted slightly upfield. The proton situated between the bromine and chlorine atoms will experience coupling from both adjacent protons and is expected to be a doublet of doublets. The experimental data for the simpler analogs, 1-(4-bromophenyl)piperazine and 1-(3-chlorophenyl)piperazine, show the characteristic aromatic signals in the 6.8-7.3 ppm range, supporting the predicted chemical shifts.^{[6][7]}
- **Piperazine Region:** The piperazine protons typically appear as two multiplets or broad triplets. The protons on the carbons attached to the aromatic ring (Ar-N-CH₂) are generally more deshielded and appear further downfield (~3.2 ppm) compared to the protons on the carbons adjacent to the NH group (HN-CH₂) (~3.0 ppm). This is consistent with the experimental data from the analogous compounds.^{[6][7]} The NH proton itself is expected to be a broad singlet, and its chemical shift can be highly dependent on solvent and concentration.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides valuable information about the carbon framework of the molecule.

Table 2: Predicted ¹³C NMR Data for **1-(4-Bromo-3-chlorophenyl)piperazine** and Experimental Data for Analogous Compounds

Compound	Aromatic C-N (ppm)	Aromatic C-Br (ppm)	Aromatic C-Cl (ppm)	Aromatic C-H (ppm)	Piperazine (Ar-N-C) (ppm)	Piperazine (HN-C) (ppm)
1-(4-Bromo-3-chlorophenyl)piperazine (Predicted)	~150	~115	~135	~132, ~120, ~118	~49	~45
1-(4-bromophenyl)piperazine (Experimental)	149.36[6]	110.56[6]	-	131.94, 117.96[6]	48.46[6]	-
1-(3-chlorophenyl)piperazine (Experimental)	-	-	-	-	51.3, 53.7[8]	42.4[8]

Interpretation:

- Aromatic Carbons:** The carbon atom attached to the nitrogen (C-N) is expected to be the most downfield in the aromatic region due to the strong deshielding effect of the nitrogen atom. The carbons bearing the halogen atoms (C-Br and C-Cl) will also have distinct chemical shifts. The remaining aromatic carbons will appear in the typical range for substituted benzenes.
- Piperazine Carbons:** The two sets of carbon atoms in the piperazine ring are chemically non-equivalent. The carbons adjacent to the aromatic ring (Ar-N-C) are expected to be more downfield than those adjacent to the secondary amine (HN-C).

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.^[8]
^[9] The IR spectrum of **1-(4-Bromo-3-chlorophenyl)piperazine** is expected to show characteristic absorption bands for the N-H, C-H, C-N, and C-X (halogen) bonds, as well as aromatic C=C stretching.

Table 3: Predicted and Key IR Absorption Bands for **1-(4-Bromo-3-chlorophenyl)piperazine** and Analogs

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹) for Target	Experimental Wavenumber (cm ⁻¹) for Analogs
N-H	Stretch	~3300	3099 (1-(4-chlorophenyl)piperazine) ^[7]
Aromatic C-H	Stretch	~3050	3040 (in a bromophenylpiperazine derivative) ^[6]
Aliphatic C-H	Stretch	~2800-3000	2831, 2883 (in a bromophenylpiperazine derivative) ^[6]
Aromatic C=C	Stretch	~1600, ~1500, ~1450	1629, 1593, 1496, 1450 (1-(4-chlorophenyl)piperazine) ^[7]
C-N	Stretch	~1250-1350	-
C-Cl	Stretch	~700-800	-
C-Br	Stretch	~500-600	-

Interpretation:

The key diagnostic bands include the N-H stretch of the secondary amine in the piperazine ring, the aromatic and aliphatic C-H stretches, and the characteristic in-ring C=C stretching vibrations of the phenyl group. The positions of the C-X stretching bands can provide evidence for the presence of the halogen substituents. The overall "fingerprint" region (below 1500 cm^{-1}) will be unique to this molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity.

Predicted Fragmentation Pathway for **1-(4-Bromo-3-chlorophenyl)piperazine**:

The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) corresponding to the molecular weight of the compound. The isotopic pattern of this peak will be characteristic, showing contributions from the naturally occurring isotopes of bromine (^{79}Br and ^{81}Br) and chlorine (^{35}Cl and ^{37}Cl).

Common fragmentation pathways for phenylpiperazine derivatives involve the cleavage of the piperazine ring and the bond between the phenyl group and the piperazine nitrogen.^{[10][11][12]}

Table 4: Predicted Key Mass Fragments for **1-(4-Bromo-3-chlorophenyl)piperazine**

m/z (predicted)	Fragment Ion	Notes
274/276/278	$[M]^+$	Molecular ion peak with characteristic isotopic pattern for Br and Cl.
218/220/222	$[M - C_2H_4N]^+$	Loss of an ethylenimine fragment from the piperazine ring.
195/197	$[C_6H_3BrCl]^+$	Phenyl fragment after cleavage of the C-N bond.
86	$[C_4H_{10}N]^+$	Piperazine ring fragment.
56	$[C_3H_6N]^+$	Common fragment from piperazine ring cleavage.

Experimental Protocols

The following are generalized, best-practice protocols for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrument Setup:** Place the NMR tube in the spectrometer. Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve high homogeneity.
- **1H NMR Acquisition:** Acquire the spectrum using a standard single-pulse experiment. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to 1H NMR due to the lower natural abundance of the ^{13}C isotope.

- **Data Processing:** Apply Fourier transformation to the free induction decay (FID), phase the spectrum, and calibrate the chemical shift axis using the TMS signal.

IR Spectroscopy

- **Sample Preparation (KBr Pellet):** Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.
- **Data Processing:** Perform a background subtraction using a spectrum of an empty sample holder or a pure KBr pellet.

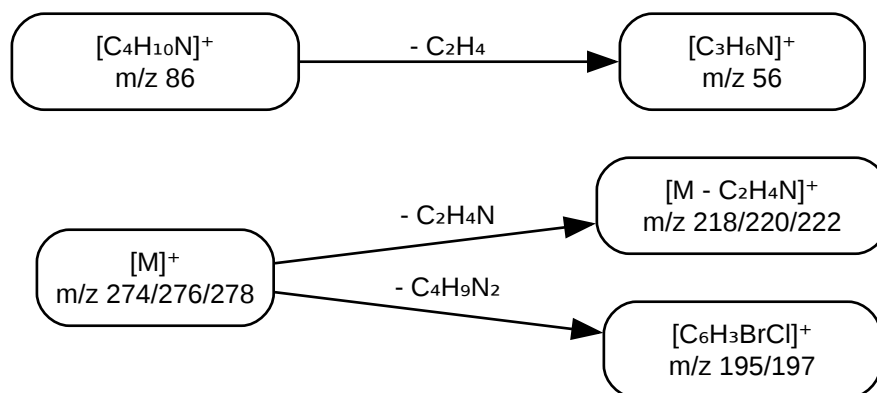
Mass Spectrometry (GC-MS)

- **Sample Preparation:** Dissolve a small amount of the sample in a volatile organic solvent (e.g., methanol, dichloromethane).
- **GC Separation:** Inject the sample solution into the gas chromatograph. The compound will be vaporized and separated from any impurities on the GC column.
- **MS Detection:** As the compound elutes from the GC column, it enters the mass spectrometer. Electron ionization (EI) at 70 eV is typically used to generate the mass spectrum.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion and major fragment ions.

Visualization of Molecular Structure and Fragmentation

To further aid in the understanding of the spectroscopic data, the following diagrams illustrate the molecular structure and a proposed mass spectrometry fragmentation pathway.

Figure 1: Molecular Structure of **1-(4-Bromo-3-chlorophenyl)piperazine**



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